

An In-Depth Technical Guide to 6-Hydroxyquinoline

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Compound of Interest

Compound Name: 6-Hydroxyquinoline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **6-hydroxyquinoline**, a heterocyclic organic compound with significant applications in medicinal chemistry and materials science. This document details its fundamental properties, synthesis, and key applications, with a focus on its role in drug development and as a research tool.

Core Properties of 6-Hydroxyquinoline

6-Hydroxyquinoline, also known as quinolin-6-ol, is a monohydroxyquinoline where a hydroxy group is substituted at the 6th position of the quinoline ring.^{[1][2]} Its chemical structure and properties make it a versatile building block in organic synthesis.

The key properties of **6-hydroxyquinoline** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ NO	[1][2][3][4]
Molecular Weight	145.16 g/mol	[1][3][4]
Appearance	White to light yellow or light brown crystal powder	[2][4]
Melting Point	188-190 °C	[4]
Boiling Point (est.)	264.27 °C	[4]
Water Solubility	Almost insoluble	[2][4]
pKa	5.15, 8.90 (at 20°C)	[2]
CAS Number	580-16-5	[1][2][3][4]
Hydrogen Bond Donor	1	[2]
Hydrogen Bond Acceptor	2	[2]
Topological Polar Surface Area	33.1 Å ²	[2]

Synthesis of 6-Hydroxyquinoline

6-Hydroxyquinoline can be synthesized through various methods. A common laboratory-scale synthesis involves the demethylation of 6-methoxyquinoline. Another innovative approach is a microwave-assisted modified Skraup reaction, which represents a greener chemistry method.

[5]

This protocol details a common method for synthesizing **6-hydroxyquinoline** in a laboratory setting.[6]

Materials:

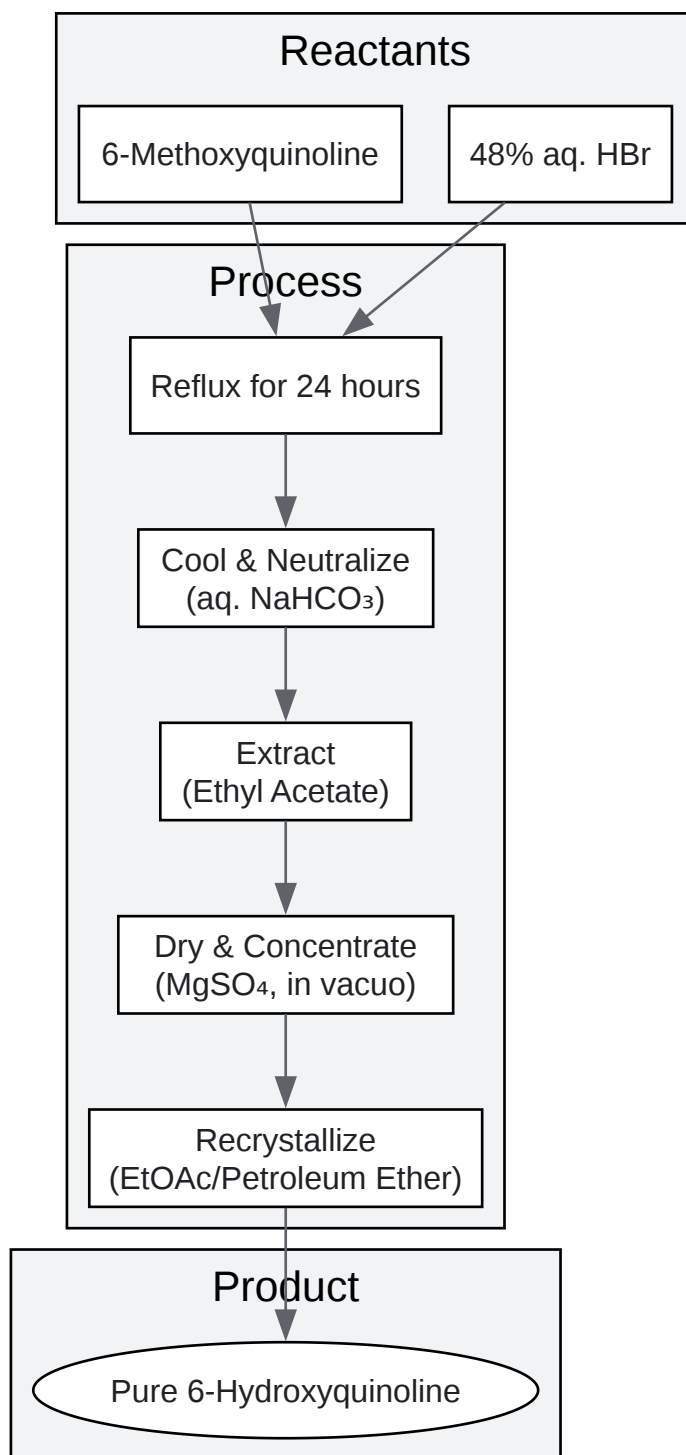
- 6-methoxyquinoline (2.50 g, 15.7 mmol)
- 48% aqueous hydrobromic acid (HBr) (10 ml)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution (150 ml)

- Ethyl acetate (EtOAc) (2 x 100 ml portions)
- Magnesium sulfate (MgSO_4)
- Petroleum ether

Procedure:

- A solution of 6-methoxyquinoline in 48% aqueous HBr is refluxed for 24 hours.
- The reaction mixture is cooled to room temperature.
- The cooled mixture is slowly added to a stirred solution of saturated aqueous sodium bicarbonate.
- The aqueous mixture is extracted twice with 100 ml portions of ethyl acetate.
- The organic extracts are combined and dried over magnesium sulfate.
- The solvent is removed in vacuo to yield a solid crude product.
- The crude material is recrystallized from ethyl acetate/petroleum ether to afford pure **6-hydroxyquinoline** as white crystals.^[6]

Synthesis Workflow of 6-Hydroxyquinoline



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Caption: Synthesis workflow for **6-hydroxyquinoline**.

Applications in Research and Drug Development

6-Hydroxyquinoline serves as a critical starting material and functional molecule in various scientific domains.

The **6-hydroxyquinoline** scaffold is present in numerous compounds with demonstrated biological activity. It is a key building block for novel therapeutic agents. Research has shown that derivatives of **6-hydroxyquinoline** possess antimicrobial, antifungal, and potential anticancer properties.^{[7][8]} For instance, novel 6-hydroxyquinolinone derivatives have been synthesized and evaluated as potent antibacterial and antifungal agents.^[8]

Like its well-known isomer 8-hydroxyquinoline, **6-hydroxyquinoline** exhibits strong metal-binding properties.^{[2][7]} This chelating ability is crucial for its biological activity, as it can disrupt metal homeostasis in microbial cells.^[9] This property also makes it useful in analytical chemistry for forming stable complexes with metal ions.^{[2][7]}

6-Hydroxyquinoline is considered an ideal photoacid system for investigating excited-state proton transfer (ESPT) reactions.^{[4][10]} These studies are fundamental to understanding proton translocation in chemical and biological systems.

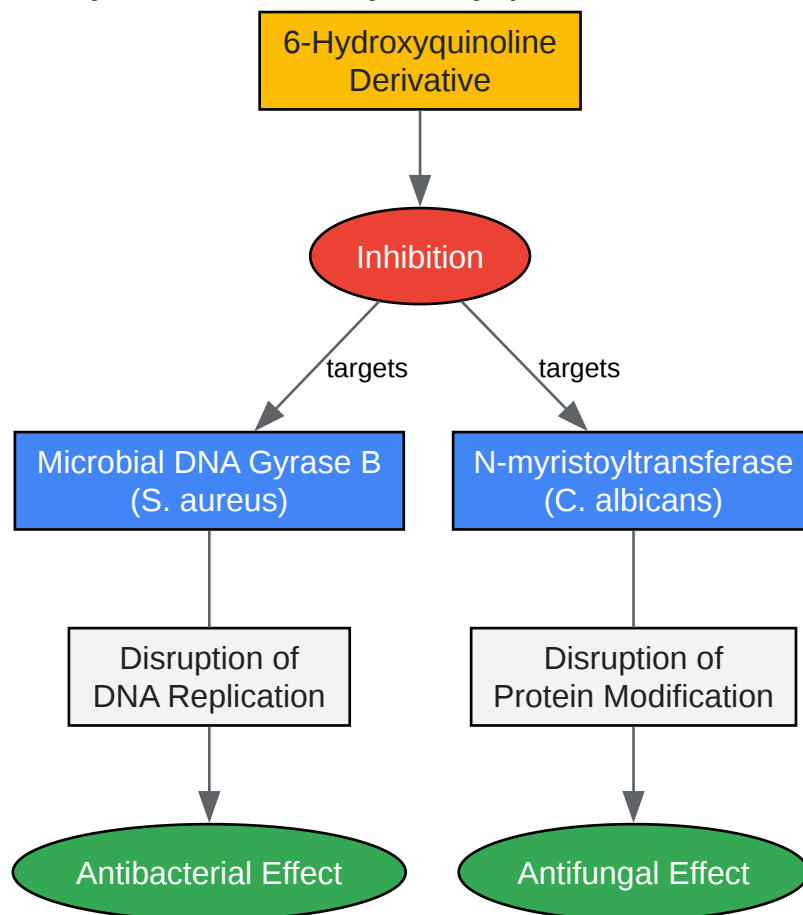
Biological Activity and Mechanism of Action

The biological activities of **6-hydroxyquinoline** and its derivatives are a subject of intense research, particularly in the development of new anti-infective and anticancer drugs.

Derivatives of **6-hydroxyquinoline** have shown promise as antimicrobial agents.^[8] A study on novel 6-hydroxyquinolinone derivatives identified a compound with potent activity against various bacteria and fungi, with minimum inhibitory concentration values comparable to reference drugs.^[8]

Mechanism of Action: The antimicrobial effect is often linked to the chelation of essential metal ions, disrupting microbial metabolic functions.^[9] Molecular docking studies suggest that these compounds can act as inhibitors of key microbial enzymes. For instance, derivatives have been shown to target microbial DNA gyrase B of *Staphylococcus aureus* and N-myristoyltransferase of *Candida albicans*.^[8]

Inhibitory Action of 6-Hydroxyquinoline Derivatives



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Caption: Inhibition of microbial enzymes by **6-hydroxyquinoline** derivatives.

The broader family of hydroxyquinolines has been investigated for anticancer activity.[11] Their ability to chelate metals and induce oxidative stress within cancer cells is a potential mechanism for their therapeutic effect. Further research into specific **6-hydroxyquinoline** derivatives is ongoing to explore this potential.

Safety and Handling

6-Hydroxyquinoline is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][7] Appropriate personal protective equipment, such as gloves, eye shields, and a dust mask,

should be used when handling this chemical.[10] It should be stored in a cool, dry, well-ventilated area in a tightly closed container.[2]

Conclusion

6-Hydroxyquinoline is a compound of significant interest to the scientific community. Its well-defined molecular structure, with a molecular formula of C_9H_7NO and a molecular weight of 145.16 g/mol, provides a foundation for its diverse applications.[1][2][3][4] From its role as a precursor in the synthesis of novel pharmaceuticals to its use in fundamental photochemical research, **6-hydroxyquinoline** continues to be a valuable tool for researchers and drug development professionals. Its potent biological activities, particularly as an antimicrobial agent, underscore its potential for addressing critical challenges in public health.

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